

# Solubility Profile of 2-Mercaptothiazoline: A Technical Guide

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## Compound of Interest

Compound Name: 2-Mercaptothiazoline

Cat. No.: B133348

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## Introduction

**2-Mercaptothiazoline** (CAS No. 96-53-7), also known as 2-thiazoline-2-thiol, is a heterocyclic compound with a diverse range of applications, including as a corrosion inhibitor, a reagent in organic synthesis, and an intermediate in the manufacturing of pharmaceuticals and pesticides. A thorough understanding of its solubility in various solvents is critical for its effective application in research and development, particularly in reaction chemistry, formulation development, and environmental fate studies. This technical guide provides a comprehensive overview of the solubility of **2-Mercaptothiazoline** in aqueous and organic media, details a standard experimental protocol for solubility determination, and presents a logical workflow for this process.

## Physicochemical Properties

Property	Value
Chemical Formula	C <sub>3</sub> H <sub>5</sub> NS <sub>2</sub>
Molecular Weight	119.21 g/mol
Appearance	White to beige fine crystalline powder
Melting Point	100-105 °C

## Qualitative Solubility Data

**2-Mercaptothiazoline** exhibits a range of solubilities in different solvents, as summarized in the table below. This information is compiled from various chemical data sources.

Solvent	Qualitative Solubility
Water	Slightly soluble; Soluble in hot water
Alkaline Water	Soluble
Acetic Acid	Soluble
Ethanol	Soluble
Acetone	Soluble
Methanol	Soluble
Chloroform	Soluble
Benzene	Soluble
Ether	Slightly soluble
Carbon Disulfide (CS <sub>2</sub> )	Insoluble

## Quantitative Solubility Data

Precise quantitative solubility data for **2-Mercaptothiazoline** is not extensively available in peer-reviewed literature. However, based on the qualitative descriptors and data for structurally related thiazolidine derivatives, the following table provides estimated solubility ranges at ambient temperature (~20-25°C). These values should be considered as approximations and may vary with exact temperature and purity of the compound and solvents.

Solvent	Estimated Solubility Range ( g/100 mL)
Water	0.1 - 1.0
Ethanol	> 10
Methanol	> 10
Acetone	> 10
Chloroform	1 - 10
Ether	0.1 - 1.0

## Experimental Protocol: Determination of Thermodynamic Solubility using the Shake-Flask Method

The following protocol details the widely accepted shake-flask method for determining the thermodynamic solubility of a compound. This method is considered the "gold standard" for its accuracy and reliability.

### 1. Materials and Equipment:

- **2-Mercaptothiazoline** (high purity)
- Selected solvents (analytical grade)
- Volumetric flasks
- Screw-cap vials or flasks
- Constant temperature shaker bath or incubator
- Centrifuge
- Syringe filters (e.g., 0.22  $\mu\text{m}$  PTFE or nylon)
- Analytical balance

- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer

- Pipettes and other standard laboratory glassware

## 2. Procedure:

- Preparation of Saturated Solution:
  - Add an excess amount of **2-Mercaptothiazoline** to a series of vials, each containing a known volume of the desired solvent. The presence of undissolved solid is essential to ensure saturation.
  - Seal the vials tightly to prevent solvent evaporation.
  - Place the vials in a constant temperature shaker bath set to the desired temperature (e.g., 25°C).
  - Agitate the samples for a sufficient period to reach equilibrium. A typical duration is 24 to 72 hours. It is recommended to take measurements at multiple time points (e.g., 24, 48, and 72 hours) to confirm that equilibrium has been reached (i.e., the measured solubility does not change significantly between the later time points).
- Sample Separation:
  - After the equilibration period, allow the vials to stand undisturbed at the same temperature to allow the excess solid to sediment.
  - Carefully withdraw a clear aliquot of the supernatant using a pipette.
  - To ensure the complete removal of any undissolved solid, filter the aliquot through a syringe filter into a clean vial. Alternatively, the samples can be centrifuged at a high speed, and the supernatant carefully collected.
- Analysis:
  - Accurately dilute the filtered supernatant with a suitable solvent to a concentration that falls within the linear range of the analytical method.

- Determine the concentration of **2-Mercaptothiazoline** in the diluted sample using a pre-validated analytical method, such as HPLC-UV or UV-Vis spectroscopy.
- Prepare a calibration curve using standard solutions of **2-Mercaptothiazoline** of known concentrations.
- Calculate the original concentration of the saturated solution by applying the dilution factor.

### 3. Data Reporting:

- Solubility is typically reported in units of g/100 mL, mg/L, or mol/L at the specified temperature.
- The experiment should be performed in triplicate to ensure the reproducibility of the results.

## Experimental Workflow Diagram

The following diagram illustrates the key steps in the shake-flask method for solubility determination.



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Caption: Workflow for determining thermodynamic solubility using the shake-flask method.

## Conclusion

This technical guide provides a foundational understanding of the solubility of **2-Mercaptothiazoline**. While precise quantitative data remains a gap in the current literature, the provided qualitative and estimated data, along with the detailed experimental protocol, offer valuable resources for researchers and professionals. The standardized shake-flask method outlined herein can be employed to generate reliable and accurate solubility data, which is

essential for the successful application of this versatile compound in various scientific and industrial fields.

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